An In-depth Technical Guide to the Intelligence Gathering Techniques of UNC3866

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*UNC3866*	
Cat. No.:	*B15583441*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

UNC3866 is a sophisticated and evasive cyber espionage group with suspected links to China.[1][2][3][4][5] First identified by Mandiant in 2022, this advanced persistent threat (APT) actor focuses on long-term intelligence gathering and spying, targeting high-value sectors such as government, defense, technology, and telecommunications across North America, Southeast Asia, and Oceania.[2][6][7] Their operations are characterized by the exploitation of zero-day vulnerabilities in network devices and virtualization systems that often lack traditional security monitoring.[2][7]

This guide provides a technical overview of **UNC3866**'s intelligence-gathering techniques, with a focus on their operational methodologies, malware arsenal, and persistence strategies.

Vulnerability Exploitation

A cornerstone of **UNC3866**'s strategy is the exploitation of zero-day and n-day vulnerabilities in widely used enterprise hardware and software. This allows them to gain initial access to target networks and establish a foothold for subsequent operations.

CVE ID	Vendor	Product	Description
CVE-2022-41328	Fortinet	FortiOS	Exploited to overwrite legitimate system binaries, achieving persistence and evading security checks.[1][6][8]
CVE-2022-42475	Fortinet	FortiGate	Exploited shortly after public disclosure to compromise network security appliances.[1][6]
CVE-2022-22948	VMware	vCenter	Leveraged for initial access and deployment of backdoors.[6]
CVE-2023-20867	VMware	VMware Tools	Used to deploy backdoored SSH clients for credential harvesting.[1][6]
CVE-2023-34048	VMware	vCenter	An unauthenticated remote command execution vulnerability exploited to deploy backdoors.[1][5]
CVE-2025-21590	Juniper	Junos OS	A vulnerability that allows for bypassing the Verified Exec (veriexec) security feature.[1][8]

Malware and Tooling

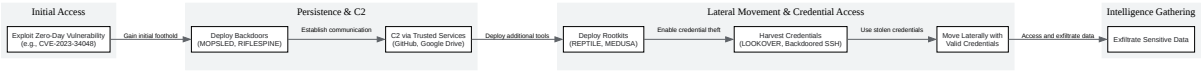
UNC3866 employs a diverse arsenal of custom and publicly available malware to facilitate their operations. This includes backdoors, rootkits, and credential harvesting tools.

Malware/Tool	Type	Description
REPTILE	Rootkit	A publicly available Linux rootkit used to hide files, processes, and network activity, providing a stealthy backdoor.[1][6][9][10]
MEDUSA	Rootkit/Credential Logger	Deployed via an installer named SEAELF, it logs user credentials from local and remote authentications and command executions.[1][6][9][10]
MOPSLED	Backdoor	An evolution of the CROSSWALK malware, it's a shellcode-based modular implant that uses GitHub for command and control (C2).[1][5][6]
RIFLESPINE	Backdoor	A cross-platform tool that utilizes Google Drive for file transfer and command execution.[6]
LOOKOVER	Credential Harvester	Used to target TACACS servers to extend access to network appliances.[1][6]
CASTLETAP	Backdoor	Deployed on FortiGate firewalls to gain access to ESXi and vCenter machines.[1][11]

VIRTUALPITA & VIRTUALPIE	Backdoors	Deployed on VMware hypervisors to establish persistence and execute commands on guest virtual machines.[1][11]
TINYSHELL	Backdoor	A lightweight, Python-based remote access tool used in attacks on Juniper routers.[8][10][12]

Operational Workflow and Persistence

UNC3866 demonstrates a multi-layered approach to persistence, ensuring redundant access to compromised environments. Their operational workflow often involves targeting devices that do not support endpoint detection and response (EDR) solutions, such as firewalls, hypervisors, and IoT devices.[11]



Click to download full resolution via product page

Caption: High-level operational workflow of **UNC3866**.

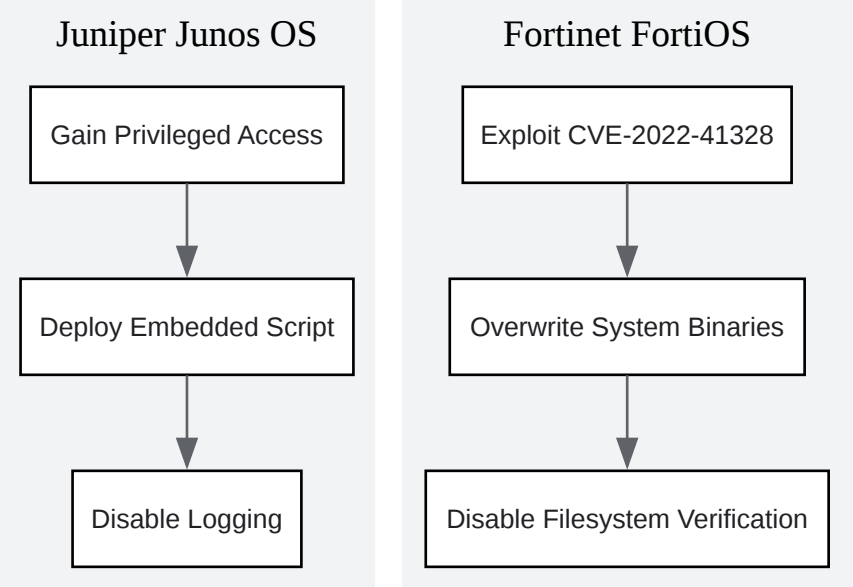
A key tactic is their layered persistence mechanism, which encompasses network devices, hypervisors, and virtual machines.[5][6] This ensures that even if one layer of their presence is detected and removed, they maintain alternative channels of access.[5][6]

Detailed Methodologies

Bypassing Security Features: In their attacks on Juniper routers, **UNC3866** demonstrated the ability to circumvent Juniper's Verified Exec (veriexec) security feature.[12] This was achieved

through a sophisticated process injection technique where malicious code was injected into legitimate processes.[12] The attackers used a "here document" feature to create a Base64 encoded file, which was then decoded and decompressed to deliver the malicious payloads.[12]

Disabling Logging Mechanisms: To further evade detection, **UNC3866** has been observed disabling logging mechanisms on compromised devices. On Juniper routers, they deployed an embedded script to halt logging.[12] A similar tactic was used on Fortinet devices, where they exploited a vulnerability to overwrite system binaries and disable file system verification on startup.[8]



Click to download full resolution via product page

Caption: **UNC3866** techniques for disabling logging.

Credential Harvesting and Lateral Movement: **UNC3866** places a strong emphasis on acquiring and using legitimate credentials to move laterally within a network.[8] They have deployed backdoored SSH clients and custom malware like LOOKOVER to harvest credentials from TACACS+ authentication servers.[6][7] By using valid credentials, their movements are more likely to be mistaken for legitimate user activity, making detection more challenging.[7]

Conclusion

UNC3866 is a highly capable and persistent threat actor with a deep understanding of network infrastructure and virtualization technologies.[8][11] Their focus on exploiting vulnerabilities in devices that are often not well-monitored, combined with their sophisticated use of malware and layered persistence techniques, makes them a significant threat to organizations worldwide. Understanding their tactics, techniques, and procedures is crucial for developing effective defense-in-depth strategies to mitigate the risk of a successful compromise.

References

- 1. Unmasking UNC3886: A Sophisticated Cyber Espionage Group Targeting Critical Infrastructure [txone.com]
- 2. straitstimes.com [straitstimes.com]
- 3. By naming hacking group UNC 3886, Singapore sends a strong message [govinsider.asia]
- 4. Naming country linked to UNC3886 attack not in Singapore’s best interest at this point in time: Shanmugam - CNA [channelnewsasia.com]
- 5. Cloaked and Covert: Uncovering UNC3886 Espionage Operations | Google Cloud Blog [cloud.google.com]
- 6. thehackernews.com [thehackernews.com]
- 7. cloud-assets.extrahop.com [cloud-assets.extrahop.com]
- 8. Ghost in the Router: China-Nexus Espionage Actor UNC3886 Targets Juniper Routers | Google Cloud Blog [cloud.google.com]
- 9. trendmicro.com [trendmicro.com]
- 10. trendmicro.com [trendmicro.com]
- 11. industrialcyber.co [industrialcyber.co]
- 12. computerweekly.com [computerweekly.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Intelligence Gathering Techniques of UNC3866]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b15583441#unc3866-intelligence-gathering-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com